

Navigating the Safe Disposal of SRT 2104: A Procedural Guide

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Compound of Interest

Compound Name: SRT 2104
CAS No.: 1093403-33-8
Cat. No.: B1681106

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and step-by-step procedures for the proper disposal of **SRT 2104**, a selective SIRT1 activator.

SRT 2104 is a crystalline solid soluble in organic solvents like DMSO and dimethyl formamide. [1] While specific regulations may vary, the following guidelines, synthesized from available Safety Data Sheets (SDS), offer a framework for its safe disposal.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to adhere to standard laboratory safety protocols. **SRT 2104** should be considered hazardous until comprehensive toxicological properties are known.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.

- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat or other protective clothing.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, use a NIOSH-approved respirator.

In case of exposure, follow these first-aid measures:

- After inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- After skin contact: Wash off immediately with plenty of soap and water.
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- After ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **SRT 2104**.

Property	Value	Source
Molecular Weight	516.6 g/mol	[1]
Purity	≥98%	[1]
Solubility in DMSO and Dimethyl Formamide	Approximately 2 mg/mL	[1]
Storage Temperature	-20°C	[1]

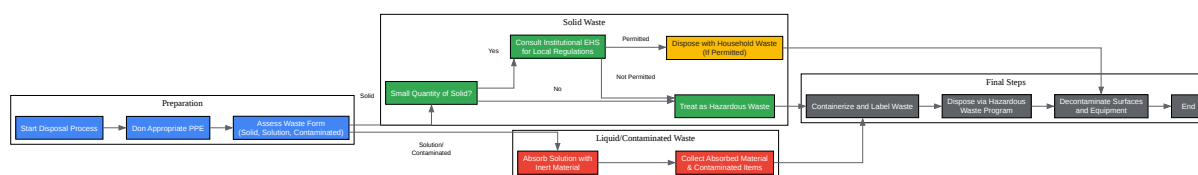
Step-by-Step Disposal Procedures

The disposal of **SRT 2104** must be conducted in accordance with all applicable federal, state, and local regulations. The following steps provide a general workflow for proper disposal.

- **Assess the Waste Form:** Determine if the **SRT 2104** waste is in solid form, dissolved in a solvent, or part of a contaminated material (e.g., paper towels, gloves).
- **Small Quantities (Solid):** According to some supplier information, smaller quantities of solid **SRT 2104** may be disposable with household waste.^[2] However, it is imperative to verify this with your institution's environmental health and safety (EHS) office, as local regulations may be more stringent.
- **Solutions and Contaminated Materials:**
 - For solutions of **SRT 2104**, absorb the liquid with an inert, non-combustible material such as diatomite or universal binders.
 - Carefully collect the absorbed material and any other contaminated items (e.g., PPE, labware) into a suitable, labeled waste container.
- **Containerization and Labeling:**
 - Place all **SRT 2104** waste into a clearly labeled, sealed container.
 - The label should include the chemical name ("**SRT 2104**"), concentration (if applicable), and any relevant hazard warnings.
- **Final Disposal:**
 - Dispose of the containerized waste through your institution's hazardous waste disposal program.
 - Follow all institutional, local, state, and federal guidelines for chemical waste disposal.^[3]
- **Decontamination:**
 - Thoroughly decontaminate all surfaces and equipment that came into contact with **SRT 2104** by scrubbing with a suitable solvent, such as alcohol.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **SRT 2104**.



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Caption: A flowchart outlining the decision-making and procedural steps for the safe disposal of **SRT 2104**.

By adhering to these guidelines and consulting with your institution's safety office, you can ensure the safe and compliant disposal of **SRT 2104**, fostering a secure and responsible research environment.

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